

Application Notes and Protocols: Recommended Storage Conditions for TCS 5861528

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Compound of Interest

Compound Name: Tcs 5861528

CAS No.: 332117-28-9

Cat. No.: B1682950

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For Researchers, Scientists, and Drug Development Professionals

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**Abstract

This document provides a comprehensive guide to the optimal storage conditions for the TRPA1 channel blocker, **TCS 5861528**. Recognizing the conflicting information available from various suppliers, this application note synthesizes vendor-specific data with fundamental principles of chemical stability to offer a set of best-practice recommendations. The goal is to ensure the long-term integrity, potency, and reliability of this compound for research and development applications. We will delve into the rationale behind these recommendations, covering both the solid, lyophilized form and prepared stock solutions.

Introduction to TCS 5861528

TCS 5861528 is a selective antagonist of the Transient Receptor Potential Ankyrin 1 (TRPA1) ion channel. It is a valuable tool in neuroscience and pharmacology research, particularly in studies related to pain, inflammation, and respiratory conditions. As with any potent small molecule, maintaining its chemical integrity from receipt to experimental use is paramount for generating reproducible and accurate data. The stability of a compound can be compromised by various environmental factors, including temperature, moisture, light, and oxygen.^[1] This guide provides the necessary protocols to mitigate these risks.

Analysis of Supplier-Specific Recommendations

A review of commercially available **TCS 5861528** reveals inconsistencies in storage advice, which can be a source of confusion for researchers. The table below summarizes the recommendations from various vendors.

Supplier	Recommended Storage (Solid Form)	Shipping Condition	Recommendations for Solutions
Tocris Bioscience	Store at Room Temperature (RT)	Not Specified	Use on the same day; aliquots at -20°C usable for up to one month.[2]
APEXBIO	Not Specified	Shipped with blue ice	Long-term storage not recommended; use soon after preparation.[3]
GlpBio / MedchemExpress	Store at Room Temperature (RT)	Shipped at RT or with blue ice	-80°C for up to 2 years; -20°C for up to 1 year.[4][5]
Cayman Chemical	Not Specified	Not Specified	Not Specified

The discrepancy between "Room Temperature" storage and shipping on "blue ice" suggests that while the compound may be stable at ambient temperatures for short periods (like shipping), colder temperatures are likely beneficial for preserving long-term stability.

Scientific Rationale and Best Practices for Storage

To resolve these ambiguities and ensure maximum compound viability, the following recommendations are based on established principles of chemical stability for solid-state small molecules and cryopreservation of solutions.

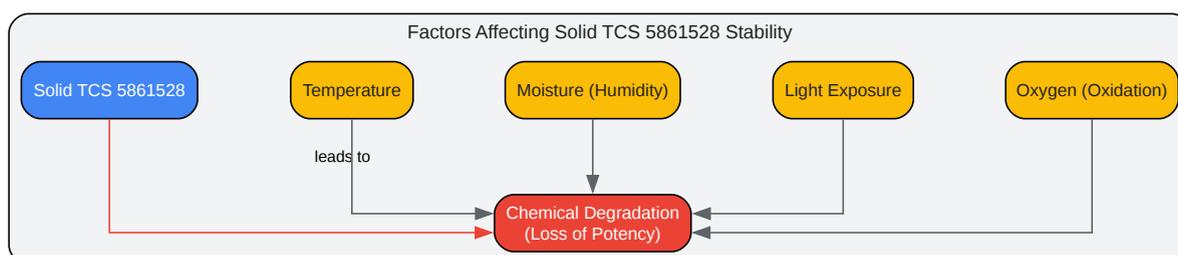
Storage of Solid (Lyophilized) TCS 5861528

The primary threats to solid-state compounds are temperature, humidity, and light.[1] These factors can provide the energy needed to overcome the activation barrier for degradation reactions.

Recommended Protocol:

- **Temperature:** For long-term storage (>6 months), it is recommended to store the solid compound at -20°C. For short-term storage (<6 months), storage at 2-8°C is acceptable. While some vendors state room temperature is adequate, colder temperatures slow down potential degradation pathways.[1]
- **Environment:** Store the vial in a desiccator to protect it from moisture. **TCS 5861528** is a lyophilized powder, and like many such compounds, it can be hygroscopic. Absorbed moisture can act as a plasticizer and increase molecular mobility, potentially leading to degradation.[6][7]
- **Light:** Protect the compound from light by storing it in its original amber vial or in a dark location. Photodegradation is a common pathway for the breakdown of organic molecules.[8]
- **Handling:** Before opening, allow the vial to equilibrate to room temperature for at least 60 minutes.[2] This crucial step prevents condensation from forming inside the vial when the warmer room air meets the cold compound, thereby minimizing moisture contamination.

The following diagram illustrates the key factors influencing the stability of solid **TCS 5861528**.



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Caption: Key environmental factors that can lead to the degradation of solid **TCS 5861528**.

Preparation and Storage of Stock Solutions

TCS 5861528 is typically dissolved in an organic solvent like Dimethyl Sulfoxide (DMSO) to create a concentrated stock solution. The stability of the compound in solution is generally lower than in its solid state.

Solubility Data:

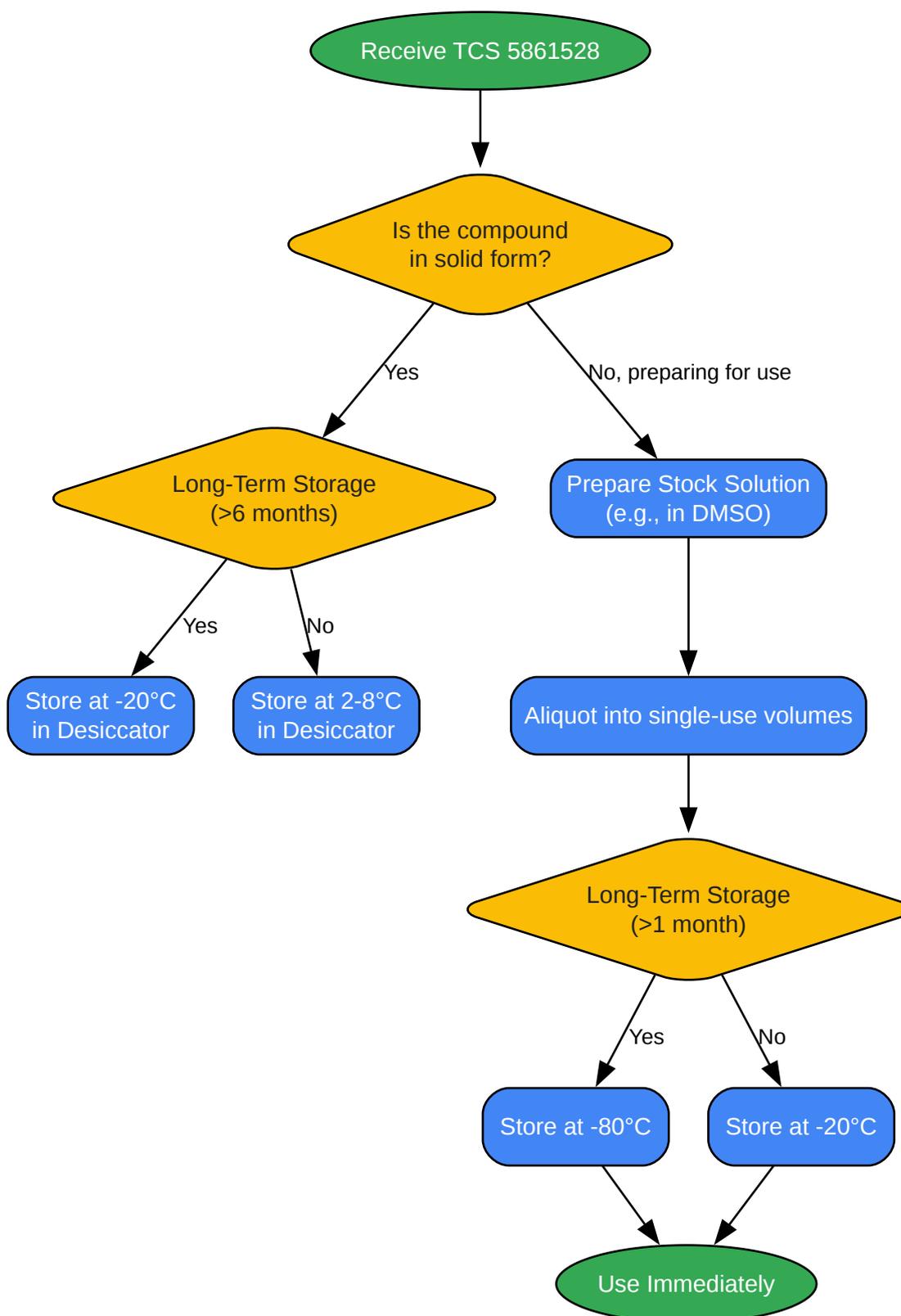
- DMSO: ≥ 15 mg/mL[9]
- Ethanol: ≥ 6.17 mg/mL (with gentle warming)[3][4]
- Water: Insoluble[3]

Recommended Protocol for DMSO Stock Solutions:

- Solvent Quality: Use anhydrous, high-purity DMSO. DMSO is hygroscopic and can absorb moisture from the air, which can promote compound degradation.[10]
- Preparation: Prepare the stock solution at the desired concentration (e.g., 10 mM or 20 mM). Ensure the compound is fully dissolved, using gentle warming or sonication if necessary, as recommended by suppliers.[4]
- Aliquoting: Immediately after preparation, aliquot the stock solution into small, single-use volumes in tightly sealed cryovials. This is the most critical step to preserve the integrity of the stock. Aliquoting prevents multiple freeze-thaw cycles, which can cause the compound to degrade and moisture to be introduced into the stock solution.
- Storage Temperature:
 - Long-term (months to years): Store aliquots at -80°C .[5] At this temperature, molecular motion is significantly reduced, effectively halting most chemical degradation processes.
 - Short-term (weeks to a month): Storage at -20°C is acceptable.[2][4]

- Handling: When you need to use the compound, remove a single aliquot from the freezer and allow it to thaw completely at room temperature before opening. Do not refreeze any unused portion of the thawed aliquot.

The workflow below outlines the decision-making process for the proper storage of **TCS 5861528**.



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Caption: Decision workflow for the storage of **TCS 5861528** upon receipt and after preparation.

Conclusion

The integrity of **TCS 5861528** is best maintained by adopting a storage strategy that minimizes exposure to heat, light, and moisture. For the solid compound, long-term storage at -20°C in a desiccator is the recommended best practice. For stock solutions, aliquoting into single-use volumes and storing at -80°C is essential for preventing degradation from freeze-thaw cycles and ensuring experimental reproducibility. By adhering to these scientifically-grounded protocols, researchers can be confident in the quality and performance of this important pharmacological tool.

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